

A Comprehensive Technical Guide to 1-(4-(benzyloxy)-3-nitrophenyl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzyloxy-3-nitroacetophenone

Cat. No.: B018146

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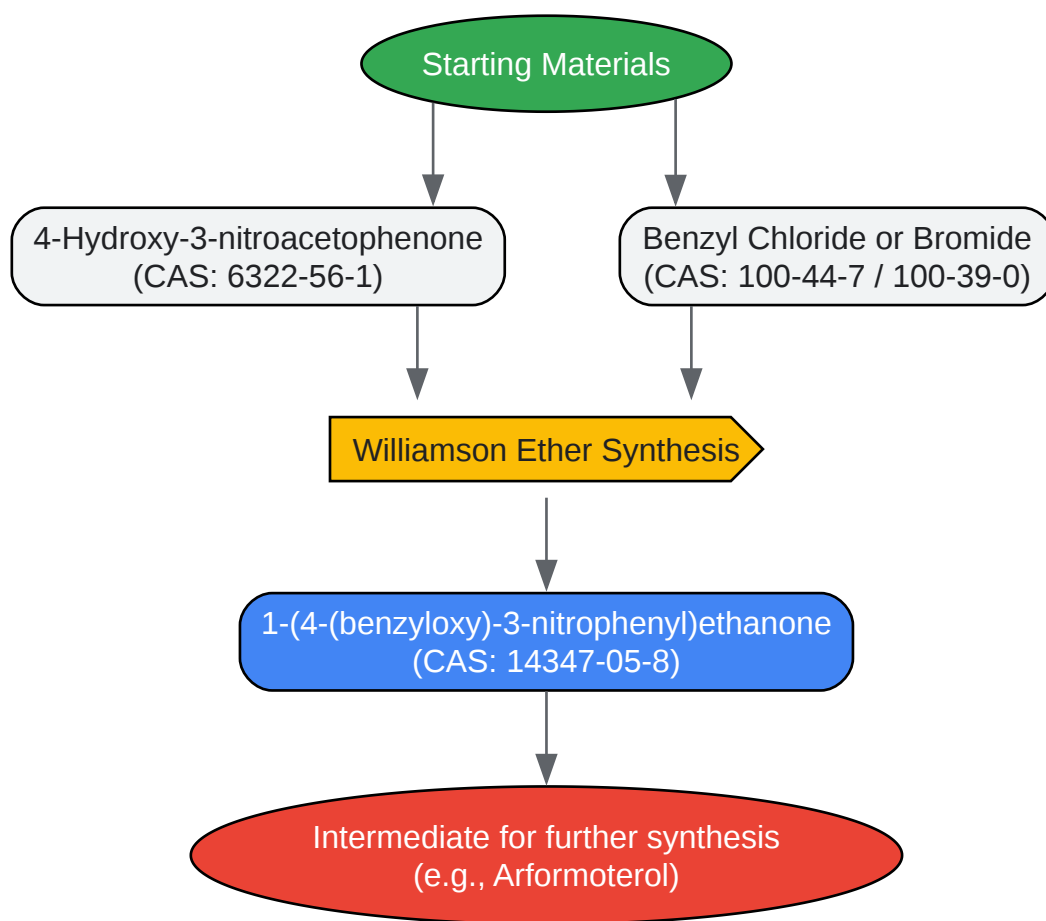
For Researchers, Scientists, and Drug Development Professionals

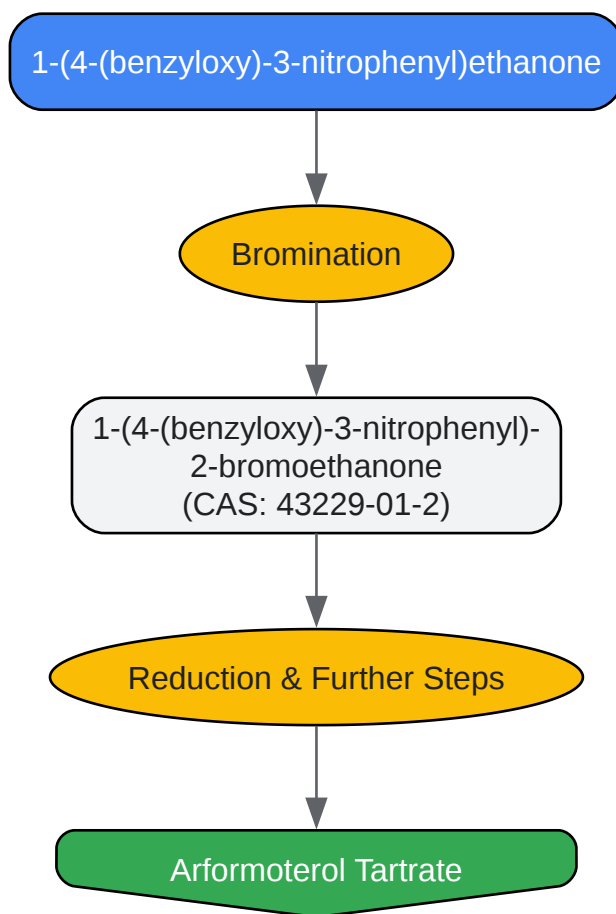
This whitepaper provides an in-depth overview of the chemical compound 1-(4-(benzyloxy)-3-nitrophenyl)ethanone, a key intermediate in organic synthesis and medicinal chemistry. The document details its chemical structure, physicochemical properties, synthesis protocols, and applications, with a focus on its role in pharmaceutical development.

Chemical Identity and Properties

1-(4-(benzyloxy)-3-nitrophenyl)ethanone, also known as **4-Benzyloxy-3-nitroacetophenone**, is a versatile organic compound characterized by a nitro group and a benzyloxy moiety attached to an acetophenone core.^[1] This unique structure makes it a valuable building block for synthesizing more complex molecules.^[1]

Chemical Structure:





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References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-(4-(benzyloxy)-3-nitrophenyl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b018146#1-4-benzyloxy-3-nitrophenyl-ethanone-chemical-structure\]](https://www.benchchem.com/product/b018146#1-4-benzyloxy-3-nitrophenyl-ethanone-chemical-structure)

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